

Application of NMR Spectroscopy in the Characterization of N-nitroso-desmethyl-rizatriptan

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-rizatriptan*

Cat. No.: B15807349

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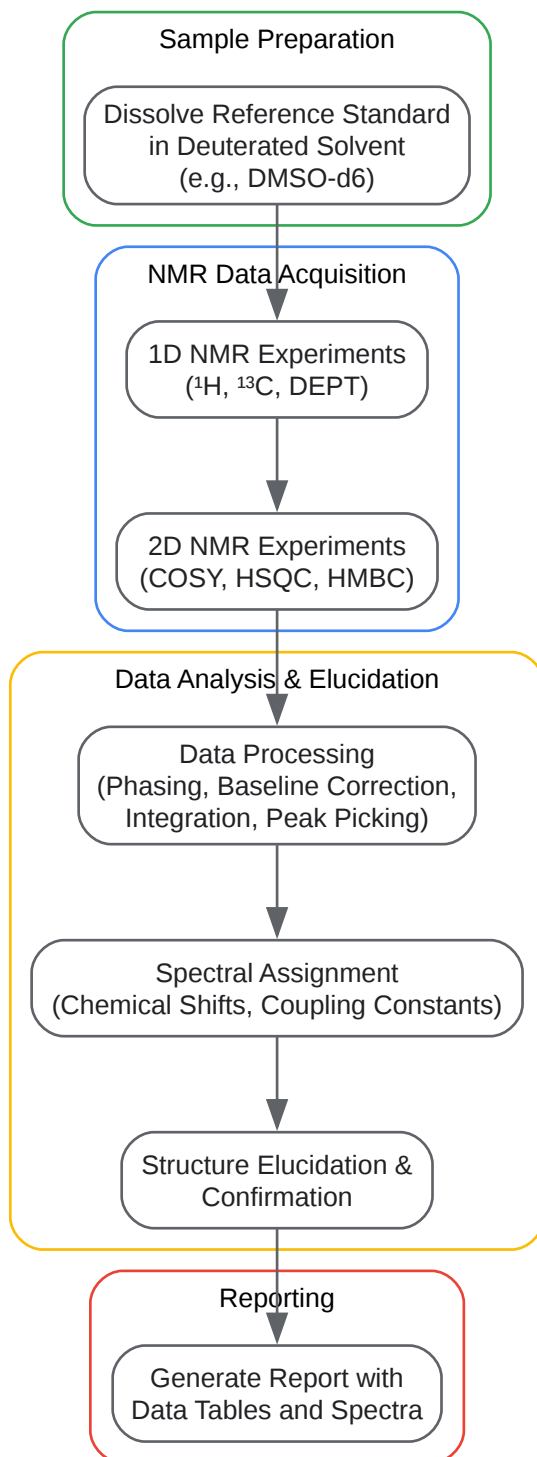
Application Note and Protocol

Introduction

N-nitroso-desmethyl-rizatriptan is a potential nitrosamine impurity of Rizatriptan, a selective 5-HT_{1B/1D} receptor agonist used for the acute treatment of migraines. Due to the classification of nitrosamines as probable human carcinogens, regulatory bodies worldwide require stringent control and monitoring of these impurities in pharmaceutical products. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous identification and structural elucidation of such impurities. This document provides a detailed protocol for the characterization of **N-nitroso-desmethyl-rizatriptan** using NMR spectroscopy. While specific, experimentally-derived quantitative NMR data for this compound is not widely available in public literature, this note provides a comprehensive procedural guide and illustrative data based on the analysis of related compounds.

Molecular Structure and Analytical Workflow

The structural identification of **N-nitroso-desmethyl-rizatriptan** and the general workflow for its characterization are outlined below.



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